

The Pyrrolopyridine Core: A Privileged Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: 5-Chloro-7-methyl-1H-pyrrolo[3,2-B]pyridine

Cat. No.: B1588988

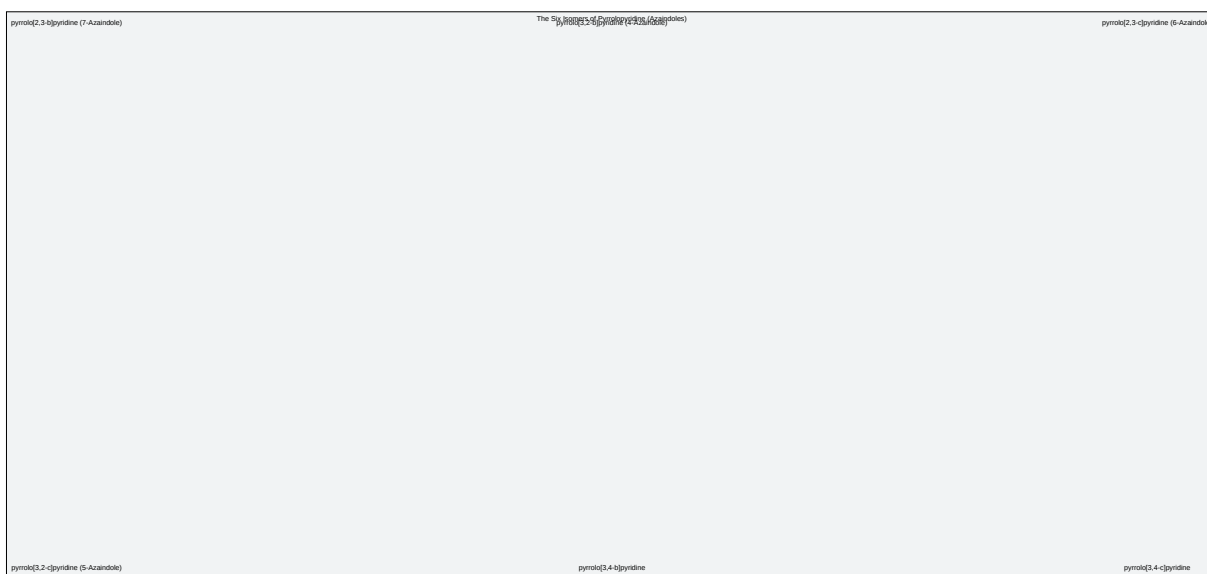
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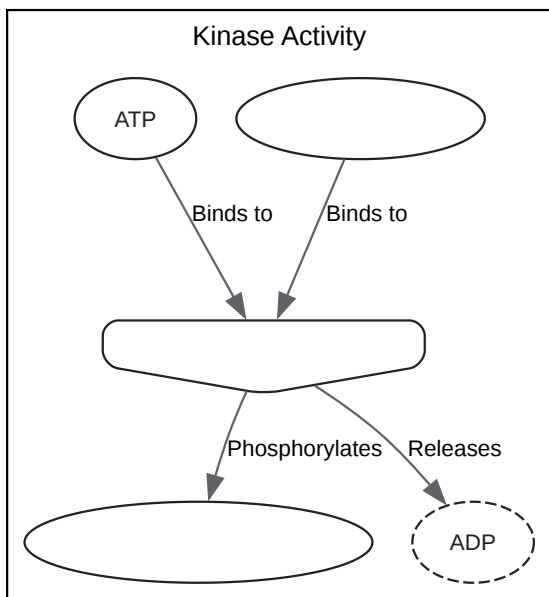
A Senior Application Scientist's In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatility of the Pyrrolopyridine Scaffold

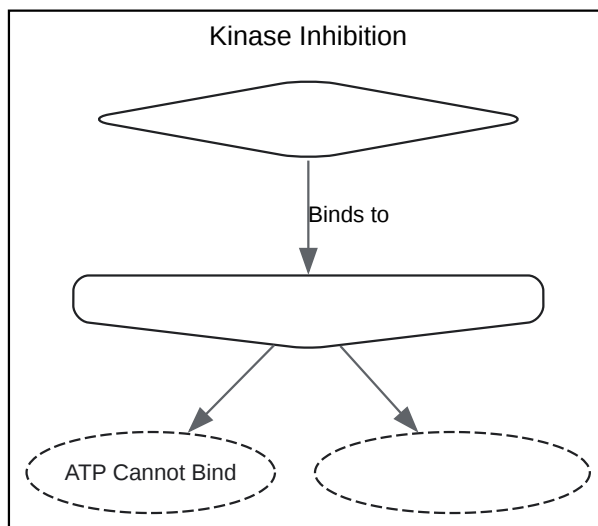
The pyrrolopyridine framework, a bicyclic heterocycle composed of a fused pyrrole and pyridine ring, stands as a cornerstone in medicinal chemistry.[1] Also known as azaindoles, these structures are integral to a multitude of biologically active natural products and synthetic molecules, including several FDA-approved drugs.[2] The unique electronic properties and structural features of the pyrrolopyridine core, arising from the interplay between the electron-rich pyrrole and electron-deficient pyridine rings, allow it to serve as a versatile pharmacophore. This guide provides a comprehensive overview of the diverse biological activities of pyrrolopyridine derivatives, delves into their mechanisms of action, offers detailed experimental protocols for their evaluation, and discusses key synthetic strategies and structure-activity relationships.

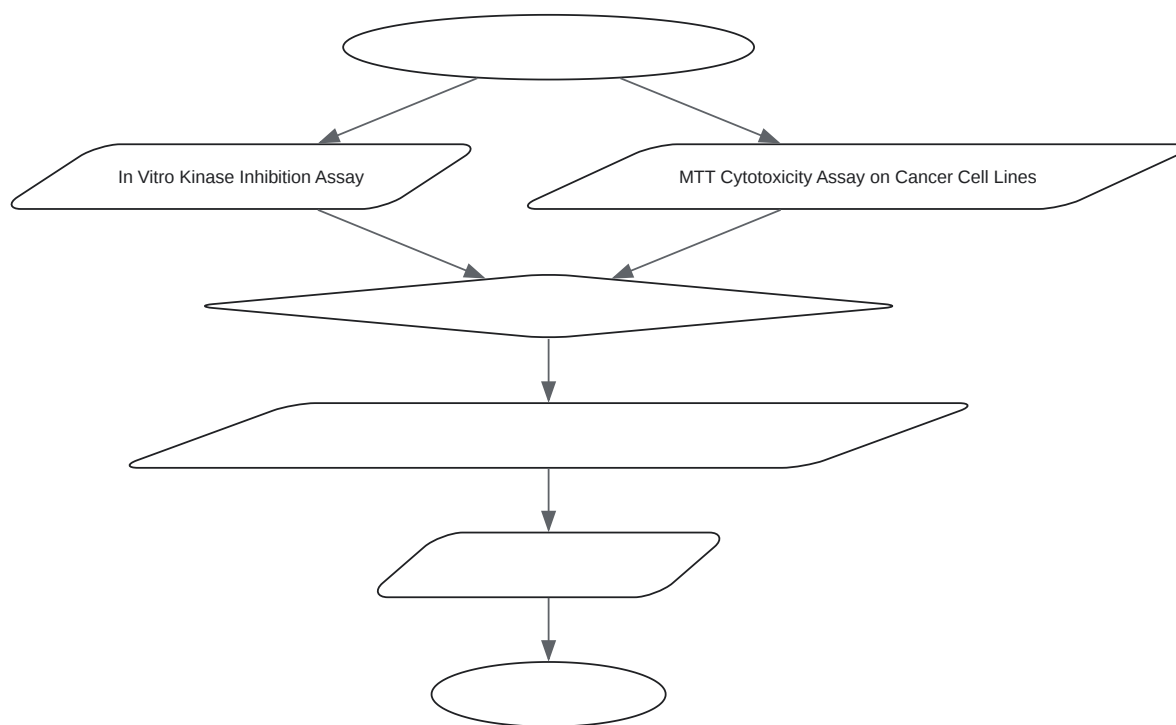
Pyrrolopyridines exist in six isomeric forms, each with a distinct arrangement of the nitrogen atoms, which in turn influences their chemical reactivity and biological activity.[1]





Pyrrolopyridine acts as an ATP analogue





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- 2. microbe-investigations.com [microbe-investigations.com]

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